

10-undecenal as a biochemical reagent in life science research

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Compound of Interest

Compound Name: 10-Undecenal

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10-Undecenal: A Technical Guide for Life Science Research

For Researchers, Scientists, and Drug Development Professionals

Abstract

10-Undecenal, a long-chain aliphatic aldehyde, is emerging from its traditional roles in the fragrance and flavor industries to become a molecule of interest in life science and drug development research. While direct research into its biochemical applications is still developing, studies on its parent compound, undecylenic acid, and related molecules suggest a range of potential biological activities. This technical guide provides a comprehensive overview of the known properties of **10-undecenal**, its potential mechanisms of action based on related compounds, available quantitative data, and detailed experimental protocols for its use in a research setting.

Introduction

10-Undecenal, also known as undecylenic aldehyde, is an 11-carbon unsaturated aldehyde.^[1]^[2]^[3] Its chemical structure, featuring a terminal double bond and a reactive aldehyde group, makes it a versatile molecule for both chemical synthesis and biological interactions.^[4] Traditionally used in the formulation of fragrances and as a flavoring agent, its structural similarity to biologically active fatty acids and aldehydes has prompted investigation into its

potential as a biochemical reagent.[2][3][5] This document serves as a technical resource for researchers exploring the applications of **10-undecenal** in life science research, with a focus on its potential antifungal, anti-cancer, and anti-inflammatory properties.

Physicochemical Properties

10-Undecenal is a colorless to pale yellow liquid with a characteristic fatty, rosy, and citrus-like odor upon dilution.[6] Its key physicochemical properties are summarized in the table below.

Property	Value	Reference(s)
Chemical Formula	C ₁₁ H ₂₀ O	[1][7]
Molecular Weight	168.28 g/mol	[1]
CAS Number	112-45-8	[1][7]
Boiling Point	98-100 °C at 3 mmHg	[1]
Density	0.840-0.850 g/mL	[1]
Solubility	Insoluble in water; soluble in organic solvents like ethanol.	[5]
logP (o/w)	3.7	[6]

Potential Biological Activities and Mechanisms of Action

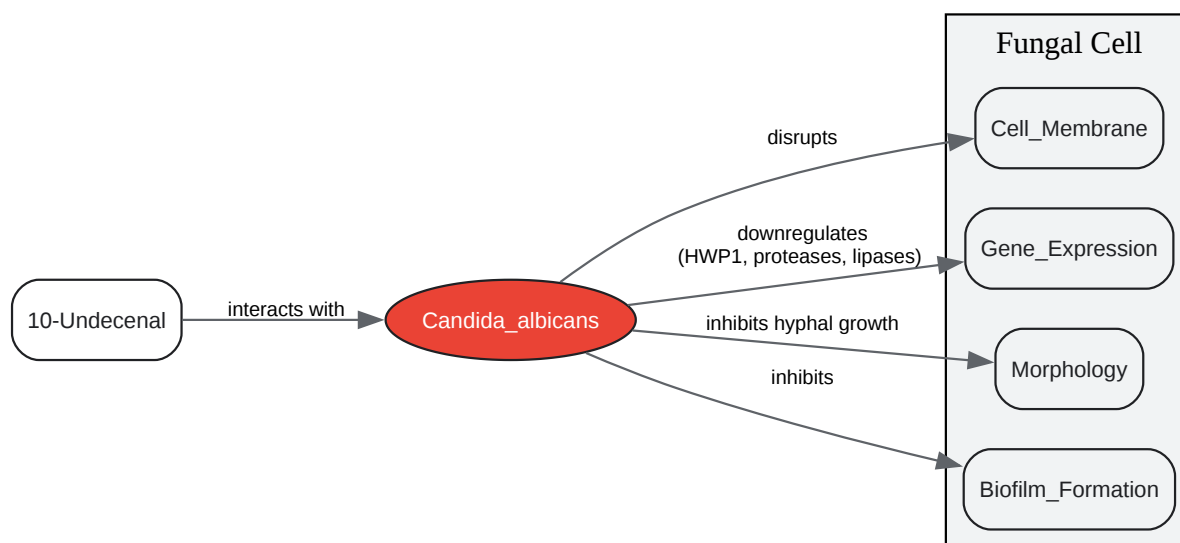
While direct studies on the specific molecular targets of **10-undecenal** are limited, research on its parent compound, undecylenic acid, provides significant insights into its potential biological activities.

Antifungal Activity

Undecylenic acid is a well-established antifungal agent, and it is plausible that **10-undecenal** shares a similar mechanism of action.[8][9] The primary target of undecylenic acid's antifungal activity is the fungal cell membrane and the process of biofilm formation, particularly in *Candida albicans*. [8][10][11]

Proposed Mechanism of Action:

- **Inhibition of Biofilm Formation:** Undecylenic acid has been shown to inhibit the formation of *C. albicans* biofilms at concentrations above 3 mM.[8][10] Biofilms are critical for the virulence and drug resistance of pathogenic fungi.
- **Disruption of Hyphal Growth:** The morphological transition from yeast to a filamentous (hyphal) form is a key virulence factor for *C. albicans*. Undecylenic acid abolishes this transition at concentrations above 4 mM.[8][10]
- **Alteration of Cell Morphology:** Treatment with undecylenic acid leads to a crumpled and atrophic appearance of *C. albicans* cells, as observed under scanning electron microscopy. [10]
- **Downregulation of Virulence-Associated Genes:** Undecylenic acid treatment decreases the transcription of genes encoding hydrolytic enzymes (secreted aspartic proteases, lipases, and phospholipases) and hyphal wall protein 1 (HWP1), all of which are crucial for fungal pathogenicity.[8][10]



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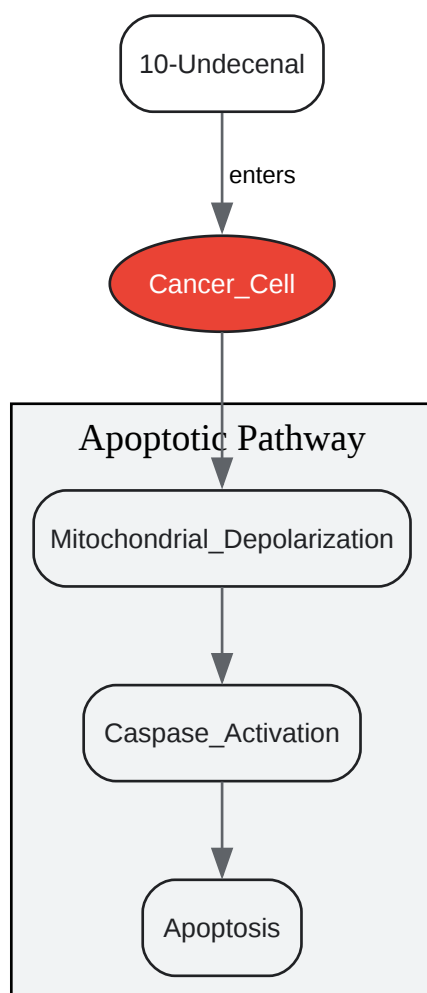
Caption: Proposed antifungal mechanism of **10-undecenal**.

Anti-Cancer Activity

A novel formulation of undecylenic acid, GS-1, has demonstrated pro-apoptotic antitumor activity in vitro.[12] This suggests that **10-undecenal** may also possess cytotoxic effects against cancer cells.

Proposed Mechanism of Action:

- Induction of Apoptosis: GS-1 induces concentration-dependent tumor cell death through a caspase-dependent apoptotic pathway.[12]
- Mitochondrial Membrane Depolarization: Treatment with GS-1 leads to a reduction in the mitochondrial membrane potential, a key event in the intrinsic pathway of apoptosis.[12]
- Intracellular Localization: GS-1 has been observed to localize to intracellular lipid droplets. [12]



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Caption: Potential pro-apoptotic mechanism of **10-undecenal** in cancer cells.

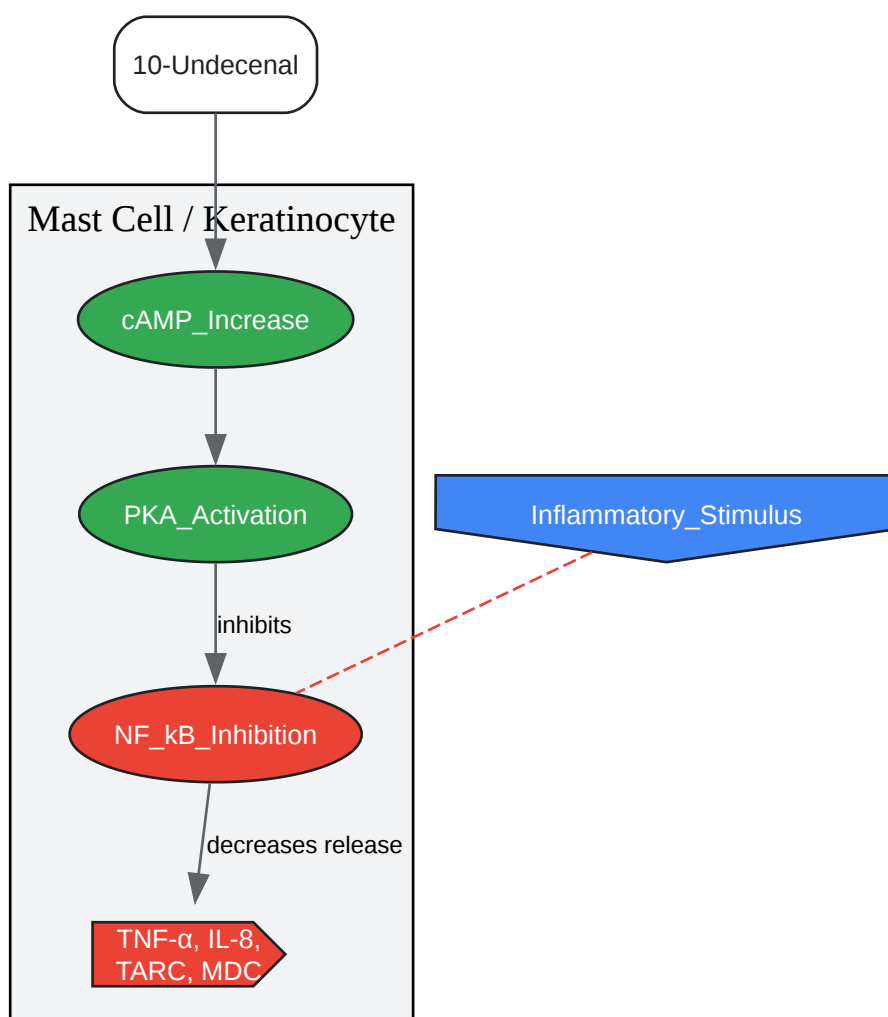
Anti-Inflammatory Activity

Studies on undecane, the saturated alkane counterpart of **10-undecenal**, have shown anti-inflammatory effects in mast cells and keratinocytes. This suggests a potential role for **10-undecenal** in modulating inflammatory responses.

Proposed Mechanism of Action:

- Increased Intracellular cAMP: Undecane increases intracellular cyclic adenosine monophosphate (cAMP) levels.

- **Inhibition of Inflammatory Mediator Release:** The elevation in cAMP leads to the inhibition of degranulation and secretion of pro-inflammatory molecules such as tumor necrosis factor-alpha (TNF- α) and interleukin-8 (IL-8).
- **Downregulation of NF- κ B Activity:** In keratinocytes, undecane reverses the increased phosphorylation of p38 and the transcriptional activity of nuclear factor kappa B (NF- κ B), a key regulator of inflammation. This leads to a reduction in the expression of inflammatory chemokines like TARC and MDC.



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Caption: Putative anti-inflammatory signaling pathway of **10-undecenal**.

Quantitative Data

Quantitative data on the biological activity of **10-undecenal** is limited. The following table summarizes available data from safety assessments.

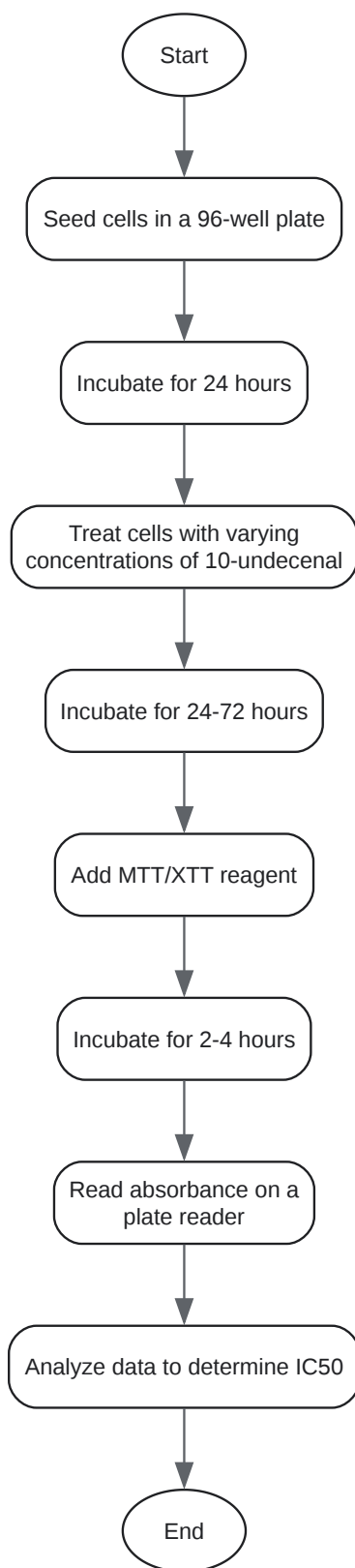
Assay	Organism/Cell Line	Endpoint	Result	Reference(s)
BlueScreen Assay	Human cells	Cytotoxicity	Positive (<80% relative cell density)	[13]
BlueScreen Assay	Human cells	Genotoxicity	Positive (without metabolic activation)	[13]
BlueScreen Assay	Human cells	Genotoxicity	Negative (with metabolic activation)	[13]
In vivo Micronucleus Assay	Mouse	Clastogenicity	Negative at doses up to 2000 mg/kg	[13]
Ames Test	S. typhimurium	Mutagenicity	Negative at concentrations up to 5000 μ g/plate	[13]

Experimental Protocols

Detailed experimental protocols for the use of **10-undecenal** as a primary research reagent are not widely published. The following are generalized protocols based on standard methodologies and the available safety and biological data.

In Vitro Cytotoxicity Assay (e.g., MTT or XTT Assay)

This protocol is designed to assess the cytotoxic effects of **10-undecenal** on a chosen cell line.



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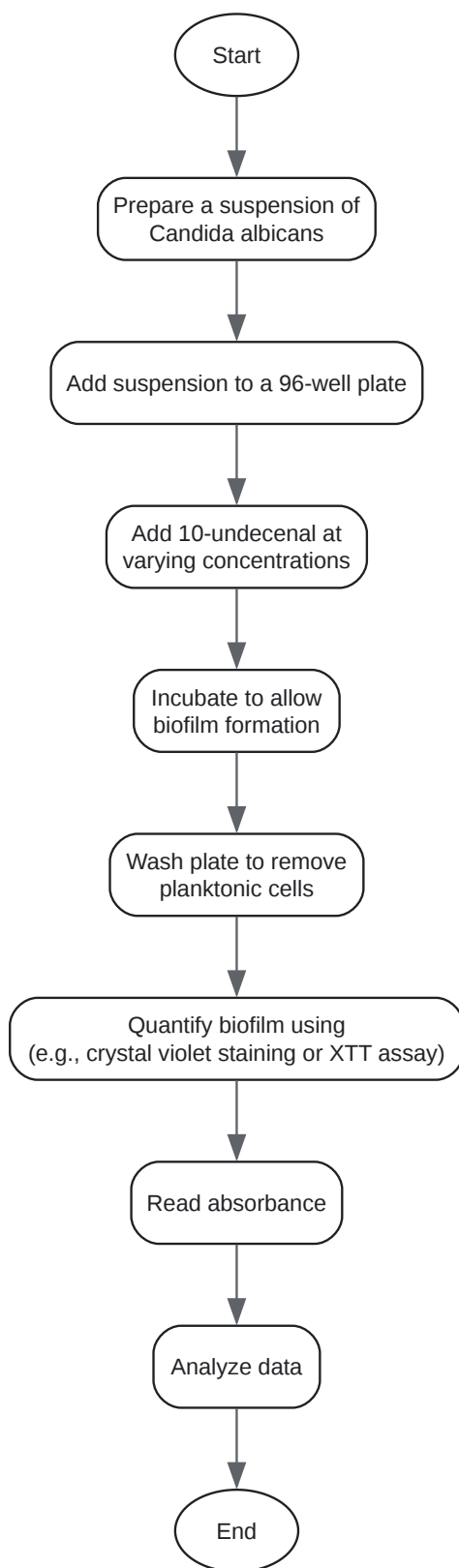
Caption: General workflow for an in vitro cytotoxicity assay.

Methodology:

- **Cell Seeding:** Seed the desired cell line into a 96-well plate at an appropriate density and allow them to adhere overnight.
- **Preparation of **10-Undecenal** Solutions:** Prepare a stock solution of **10-undecenal** in a suitable organic solvent (e.g., DMSO or ethanol) and then make serial dilutions in the cell culture medium to achieve the final desired concentrations. Ensure the final solvent concentration is non-toxic to the cells.
- **Cell Treatment:** Remove the old medium from the cells and add the medium containing the different concentrations of **10-undecenal**. Include a vehicle control (medium with the solvent only) and a positive control for cytotoxicity.
- **Incubation:** Incubate the plate for a predetermined period (e.g., 24, 48, or 72 hours).
- **Addition of Viability Reagent:** Add the MTT or XTT reagent to each well according to the manufacturer's instructions and incubate for 2-4 hours.
- **Data Acquisition:** Measure the absorbance at the appropriate wavelength using a microplate reader.
- **Data Analysis:** Calculate the percentage of cell viability for each concentration relative to the vehicle control and determine the IC50 value (the concentration that inhibits 50% of cell growth).

Fungal Biofilm Inhibition Assay

This protocol is adapted from studies on undecylenic acid to assess the effect of **10-undecenal** on *Candida albicans* biofilm formation.^{[8][10]}



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Caption: Workflow for assessing fungal biofilm inhibition.

Methodology:

- **Yeast Culture:** Grow *C. albicans* in a suitable liquid medium overnight.
- **Preparation of Inoculum:** Wash and resuspend the yeast cells in fresh medium to a standardized concentration.
- **Treatment and Biofilm Formation:** In a 96-well plate, add the yeast inoculum to each well along with serial dilutions of **10-undecenal**. Include appropriate controls. Incubate the plate under conditions that promote biofilm formation.
- **Removal of Planktonic Cells:** After the incubation period, carefully wash the wells to remove any non-adherent, planktonic cells.
- **Biofilm Quantification:** Quantify the remaining biofilm using a suitable method such as crystal violet staining (to measure biomass) or an XTT assay (to measure metabolic activity).
- **Data Analysis:** Compare the biofilm formation in the presence of **10-undecenal** to the control wells to determine the inhibitory effect.

Conclusion and Future Directions

10-Undecenal is a biochemical reagent with potential applications in life science research that are yet to be fully explored. While its primary use has been in non-biological fields, the known antifungal, anti-cancer, and anti-inflammatory properties of its parent compound, undecylenic acid, and related molecules provide a strong rationale for investigating **10-undecenal** in these areas. The data and protocols presented in this guide offer a starting point for researchers interested in elucidating the specific mechanisms of action and therapeutic potential of this intriguing molecule. Future research should focus on identifying the direct molecular targets of **10-undecenal**, determining its efficacy in various in vitro and in vivo models, and exploring its potential as a lead compound in drug discovery programs.

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